

In-Depth Technical Guide to N-Phenylmethanesulfonamide (CAS Number 1197-22-4)

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Compound of Interest

Compound Name: *N*-Phenylmethanesulfonamide

Cat. No.: B072643

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and safety data for **N-Phenylmethanesulfonamide** (CAS No. 1197-22-4). The information is presented to support research, development, and handling of this compound.

Chemical and Physical Properties

N-Phenylmethanesulfonamide is a white to off-white crystalline solid.^[1] It is sparingly soluble in water and stable under normal conditions.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂ S	[1][2][3]
Molecular Weight	171.21 g/mol	[2]
Melting Point	93-97 °C	[4]
pKa	8 ± 0.10 (Predicted)	[1]
Water Solubility	Sparingly soluble	[1][2]
Appearance	White to light beige crystalline powder	[1]
Odor	Odorless	[1]

Safety and Handling

N-Phenylmethanesulfonamide is considered hazardous and requires careful handling. It may cause skin, eye, and respiratory tract irritation.[1][2] Ingestion may lead to irritation of the digestive tract.[2]

Hazard Identification

Hazard Statement	Classification
Skin Irritation	May cause skin irritation[2]
Eye Irritation	May cause eye irritation[2]
Respiratory Irritation	May cause respiratory tract irritation[2]
Ingestion	May cause irritation of the digestive tract[2]

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Protective gloves.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	Use a NIOSH-approved respirator when necessary.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [2]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. [2]
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [2]

Storage and Disposal

The compound should be stored in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)[\[2\]](#) Spills should be cleaned up promptly using appropriate protective equipment, and the material placed in a suitable disposal container.[\[2\]](#)

Experimental Protocols

Detailed experimental protocols for **N-Phenylmethanesulfonamide** are not readily available in the searched literature. However, the following are general methodologies for determining the key properties of a solid organic compound.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature at which a solid substance melts.

- **Sample Preparation:** A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has melted are recorded. This range is the melting point of the substance.

Solubility Determination

This protocol outlines a qualitative assessment of a compound's solubility in various solvents.

- **Preparation:** A small, measured amount of the solid (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A small volume of the solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 1 minute).
- **Observation:** The solution is visually inspected to determine if the solid has dissolved completely, partially, or not at all.
- **Repeat:** The process is repeated with different solvents (e.g., water, ethanol, acetone, etc.) to determine the solubility profile.

Skin and Eye Irritation Assessment

In vitro and in vivo methods are used to assess the potential for a chemical to cause skin and eye irritation. These tests are typically conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

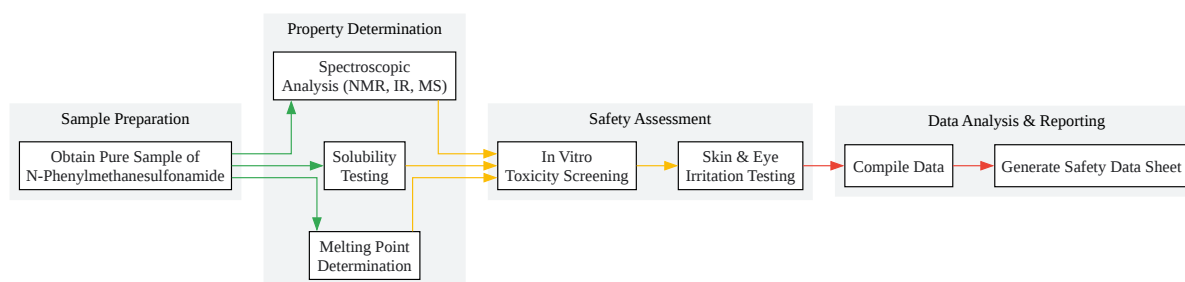
- **In Vitro Methods:** These methods use reconstructed human tissue models (e.g., reconstructed human epidermis) to predict skin or eye irritation potential. The test chemical is applied to the tissue model, and cell viability or tissue damage is measured.
- **In Vivo Methods:** These studies, when necessary, involve applying the test substance to the skin or eyes of laboratory animals (historically rabbits) and observing the effects over a set period. The degree of irritation is scored based on the severity of redness, swelling, and other effects.

Mechanism of Action and Biological Activity

The primary role of **N-Phenylmethanesulfonamide** appears to be as a versatile building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] It serves as an intermediate for introducing phenyl and sulfonamide groups into larger molecules.^[1] While some research has explored its potential antimicrobial and antitumor properties, specific signaling pathways or detailed mechanisms of action have not been well-documented in the available literature.^[1]

Visualizations

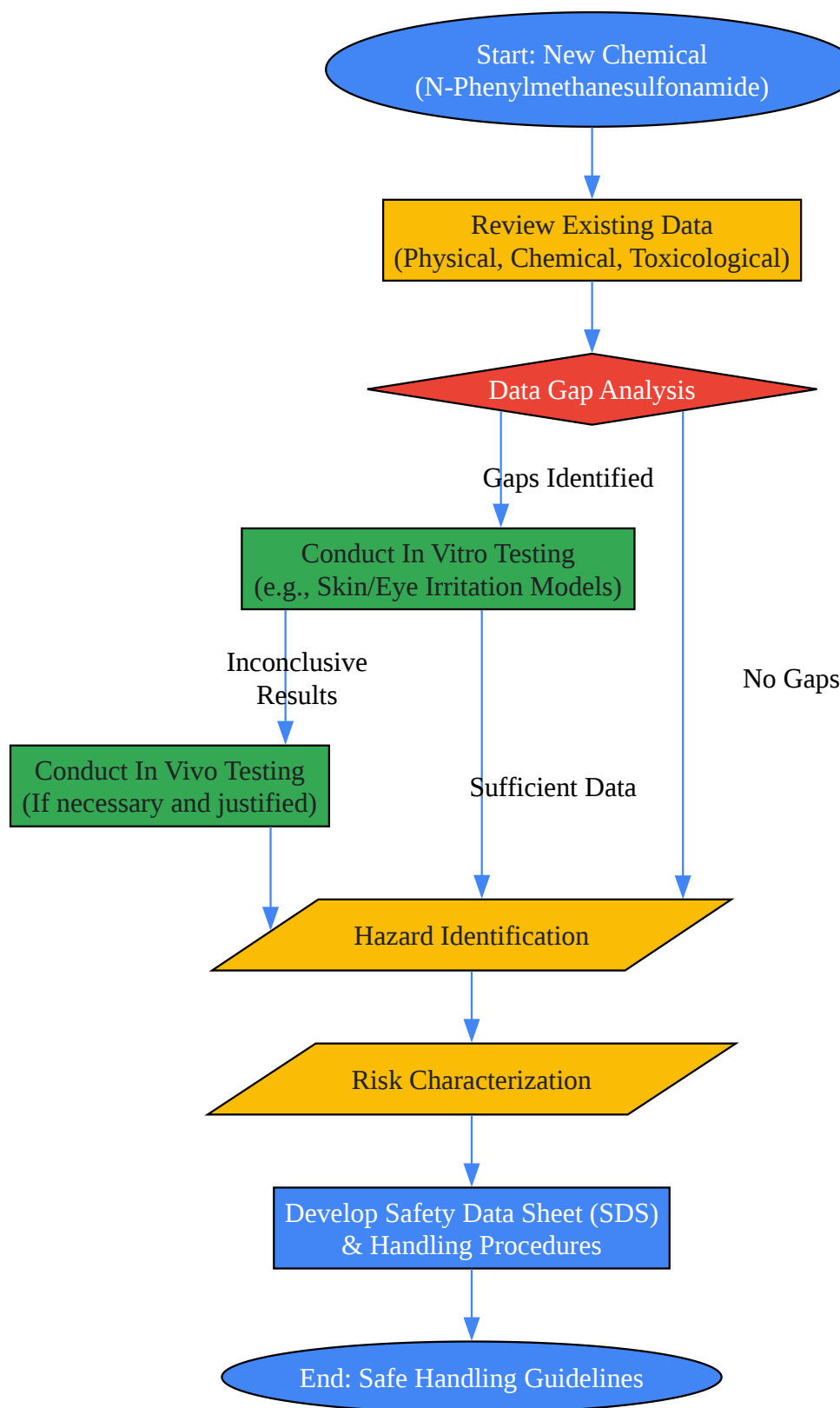
General Experimental Workflow for Chemical Characterization



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Caption: General workflow for characterizing a chemical compound.

Logical Flow for Chemical Safety Assessment



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